

TPX-0022 stability and storage best practices

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Compound of Interest

Compound Name: Elzovantinib

Cat. No.: B2457233

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TPX-0022 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and best practices for the storage and handling of TPX-0022 (**Elzovantinib**).

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for TPX-0022 powder?

A1: For long-term stability, TPX-0022 in its solid (powder) form should be stored at -20°C. Under these conditions, it is reported to be stable for up to three years.^{[1][2]} Some suppliers suggest that it can also be stored at room temperature for shorter periods, on the order of months.^[1]

Q2: How should I store TPX-0022 once it is dissolved in a solvent?

A2: Stock solutions of TPX-0022 should be stored at -80°C for optimal stability, where they can be viable for up to two years.^{[2][3]} For shorter-term storage of up to one year, -20°C is also acceptable.^[3] It is highly recommended to aliquot the stock solution into single-use volumes to prevent degradation from repeated freeze-thaw cycles.^[3]

Q3: What is the recommended solvent for dissolving TPX-0022?

A3: TPX-0022 is soluble in dimethyl sulfoxide (DMSO).^[1]

Q4: Are there any special considerations when using DMSO to dissolve TPX-0022?

A4: Yes, it is crucial to use fresh, anhydrous DMSO. TPX-0022 is reported to be insoluble in DMSO that has absorbed moisture.^[4] Using hygroscopic (moisture-absorbing) DMSO can significantly impact the solubility of the product.^[3]

Q5: What are the general safety precautions for handling TPX-0022?

A5: TPX-0022 should be handled in a well-ventilated area. Personal protective equipment (PPE), including safety goggles with side-shields, protective gloves, and a lab coat, should be worn.^[2] Avoid inhalation of the powder and contact with eyes and skin.^[2]

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Difficulty Dissolving TPX-0022 in DMSO	The DMSO may have absorbed moisture, reducing its solvating capacity.	Use a fresh, unopened bottle of anhydrous or molecular biology-grade DMSO. Ensure the cap is tightly sealed on the DMSO stock bottle when not in use.
Inconsistent Experimental Results	The TPX-0022 stock solution may have degraded due to improper storage or multiple freeze-thaw cycles.	Prepare fresh stock solutions from the powder. Aliquot the stock solution into single-use vials to minimize freeze-thaw cycles. Always store stock solutions at -80°C for long-term use. ^[2] ^[3]
Precipitate Formation in Stock Solution	The concentration of TPX-0022 may be too high for the solvent at a given temperature.	Gently warm the solution and vortex to redissolve the precipitate. If the issue persists, consider preparing a more dilute stock solution.

Stability and Storage Data Summary

Form	Storage Temperature	Shelf Life	Reference
Solid (Powder)	-20°C	3 years	[1] [2]
Solid (Powder)	Room Temperature	Months	[1]
In Solvent (DMSO)	-80°C	2 years	[2] [3]
In Solvent (DMSO)	-20°C	1 year	[3]

Experimental Protocols

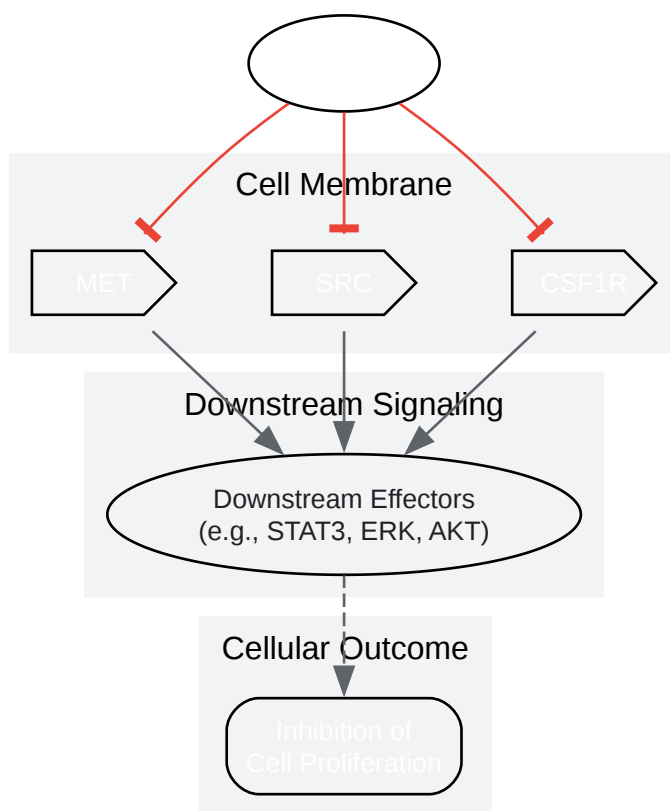
Protocol: Preparation of TPX-0022 Stock Solution

- Materials:
 - TPX-0022 powder
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile, polypropylene microcentrifuge tubes
 - Calibrated pipettes and sterile tips
- Procedure:
 - Allow the TPX-0022 vial to equilibrate to room temperature before opening to prevent condensation.
 - Weigh the desired amount of TPX-0022 powder in a sterile microcentrifuge tube.
 - Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).
 - Vortex the solution until the TPX-0022 is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may aid in dissolution.
 - Aliquot the stock solution into single-use volumes in sterile polypropylene tubes.

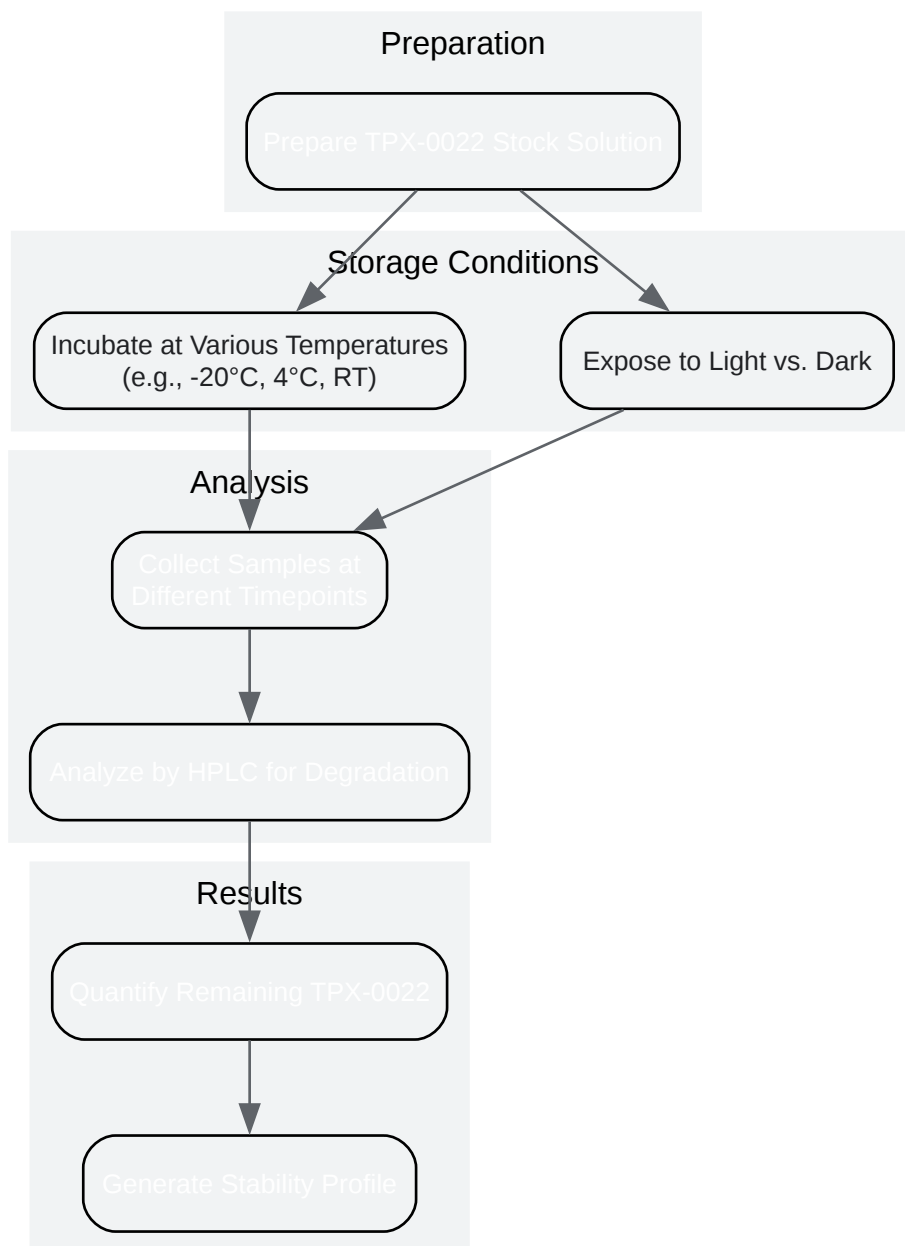
6. Label each aliquot clearly with the compound name, concentration, date of preparation, and your initials.
7. Store the aliquots at -80°C for long-term storage.

Visualizations

TPX-0022 Signaling Pathway Inhibition



TPX-0022 Stability Assessment Workflow

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